

Personal protective equipment for handling 2-(4-Ethylphenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(4-Ethylphenoxy)acetohydrazide

Cat. No.: B2626526

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Safe Handling and Disposal of 2-(4-Ethylphenoxy)acetohydrazide

This guide provides essential safety and logistical information for the handling and disposal of **2-(4-Ethylphenoxy)acetohydrazide** in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

2-(4-Ethylphenoxy)acetohydrazide is classified with the following hazards:

- H300: Fatal if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

Due to the hazardous nature of this compound and its classification within the hydrazide family, a comprehensive approach to personal protective equipment is mandatory. Hydrazine compounds are considered particularly hazardous substances (PHS) and require stringent safety protocols.[2]

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Hand Protection	Nitrile or Chloroprene gloves. Double gloving is recommended.[2][3]	Prevents skin contact. Gloves should be changed every 30-60 minutes or immediately upon contamination.[3]
Eye and Face Protection	ANSI Z87.1-compliant safety goggles and a face shield.[2][4]	Protects against splashes and airborne particles.[5][6]
Body Protection	Flame-resistant lab coat.[2] A complete chemical-resistant suit may be necessary for large quantities or in case of a spill.[7]	Protects skin and personal clothing from contamination.
Respiratory Protection	All handling of solid or solutions must be conducted in a certified chemical fume hood. [2][8][9] For situations where a fume hood is not feasible, consult with Environmental Health & Safety (EHS) for alternative ventilation or respiratory protection.[2] A P95 or P1 particle respirator may be used for nuisance exposures.[7]	Minimizes inhalation of dust or aerosols.
Footwear	Closed-toe, chemical-resistant shoes or boots.[10]	Protects feet from spills.

Physical and Chemical Properties

The following data for **2-(4-Ethylphenoxy)acetohydrazide** is based on predicted values.

Property	Value
Molecular Formula	C10H14N2O2
Formula Weight	194.23
Boiling Point	407.5±28.0 °C
Density	1.126±0.06 g/cm ³
pKa	12.26±0.35

Source: ChemicalBook[1]

Operational Plan for Handling

Engineering Controls:

- All work with **2-(4-Ethylphenoxy)acetohydrazide** must be performed in a designated area, within a properly functioning chemical fume hood.[2][8][9]
- An eyewash station and safety shower must be readily accessible.[11]

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as outlined in the table above.
 - Prepare all necessary equipment (e.g., spatulas, weighing paper, glassware) and place it within the fume hood.
 - Have spill cleanup materials readily available.
- Weighing and Transfer:
 - Handle the solid compound carefully to avoid generating dust.[7][12]

- Use a micro-spatula for transferring small quantities.
- If creating a solution, slowly add the solid to the solvent to prevent splashing.
- Experimental Use:
 - Keep all containers of **2-(4-Ethylphenoxy)acetohydrazide** tightly sealed when not in use. [\[11\]](#)
 - Avoid contact with strong oxidizing agents and strong bases. [\[12\]](#)[\[13\]](#)
 - Do not eat, drink, or smoke in the handling area. [\[1\]](#)[\[12\]](#)
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated hazardous waste container. [\[3\]](#)[\[7\]](#)
 - Wash hands thoroughly with soap and water after removing gloves. [\[1\]](#)[\[7\]](#)

Disposal Plan

All waste containing **2-(4-Ethylphenoxy)acetohydrazide** is considered hazardous waste and must be disposed of accordingly.

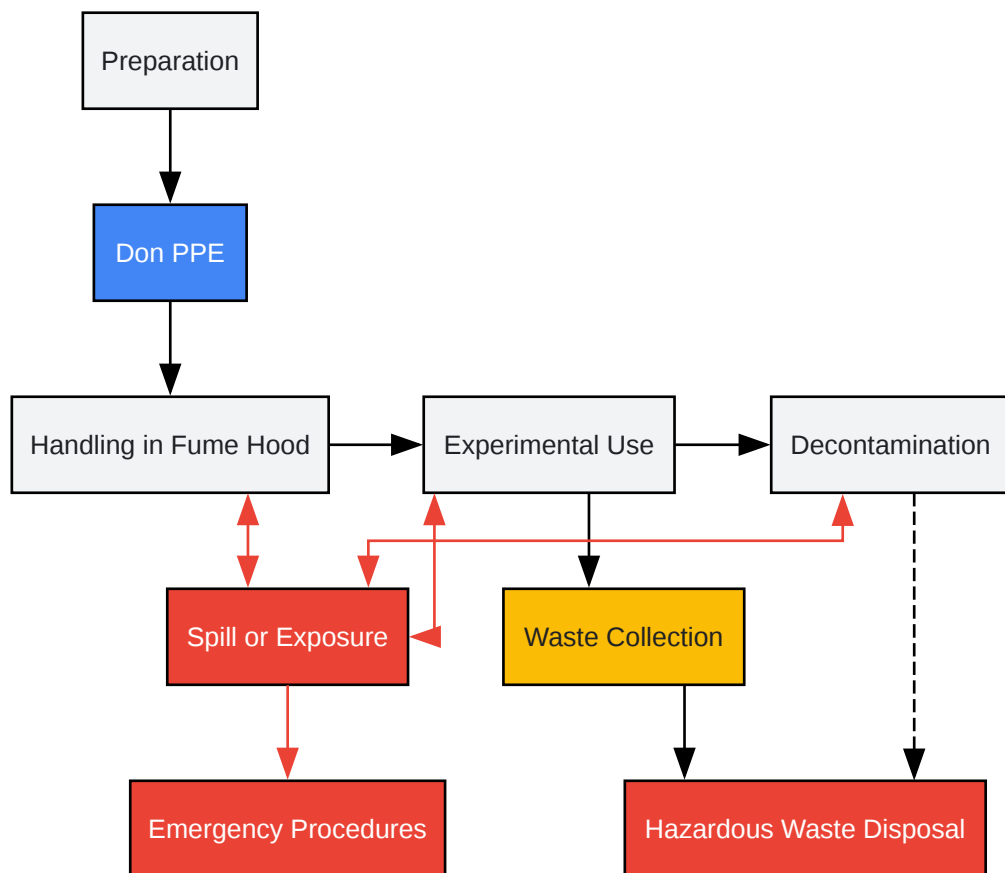
- Solid Waste:
 - Collect all solid waste, including contaminated weighing paper, gloves, and other disposables, in a dedicated, sealed, and clearly labeled hazardous waste container. [\[8\]](#)[\[11\]](#)
- Liquid Waste:
 - Collect all liquid waste containing this compound in a separate, sealed, and clearly labeled hazardous waste container. [\[8\]](#)[\[11\]](#)
 - Do not mix with other waste streams unless compatibility is confirmed.

- Labeling:
 - All waste containers must be labeled with "Hazardous Waste," the full chemical name "**2-(4-Ethylphenoxy)acetohydrazide**," and the appropriate hazard warnings (e.g., Toxic, Irritant).[\[9\]](#)[\[11\]](#)
- Storage and Pickup:
 - Store waste containers in a designated satellite accumulation area.[\[11\]](#)
 - Once the container is nearly full, contact your institution's Environmental Health & Safety (EHS) department for waste pickup.[\[9\]](#)[\[11\]](#)

Emergency Procedures

- Spill:
 - Small Spill (in fume hood): Absorb with an inert material and place in the hazardous waste container.
 - Large Spill: Evacuate the area, post a warning sign, and contact EHS or the emergency response team immediately.[\[11\]](#) Do not attempt to clean up a large spill yourself.[\[2\]](#)
- Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[\[11\]](#)[\[12\]](#)
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[1\]](#)[\[12\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[8\]](#)[\[11\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[12\]](#)[\[13\]](#)

Workflow Diagram



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Caption: Workflow for safe handling of **2-(4-Ethylphenoxy)acetohydrazide**.

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